

# Manganese-53: A Technical Guide to its Half-life and Geochronological Applications

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## Compound of Interest

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This technical guide provides an in-depth analysis of the radionuclide **Manganese-53** ( $^{53}\text{Mn}$ ), focusing on its nuclear properties, production mechanisms, and its significant role as a chronometer for dating events in the early Solar System and terrestrial surface processes. We detail the experimental protocols for its measurement, primarily through Accelerator Mass Spectrometry (AMS), and present key data in a structured format. Visual diagrams of its decay, production, and analytical workflow are included to facilitate a comprehensive understanding.

## Introduction to Manganese-53

**Manganese-53** is a cosmogenic radionuclide with a long half-life, making it an invaluable tool in isotope geology and planetary science.<sup>[1][2]</sup> It is synthesized in massive stars shortly before supernova explosions and is also produced by cosmic-ray spallation on iron.<sup>[1][2]</sup> Its decay to Chromium-53 ( $^{53}\text{Cr}$ ) forms the basis of the  $^{53}\text{Mn}$ - $^{53}\text{Cr}$  dating system, which provides critical evidence for nucleosynthetic processes that occurred just before the formation of our Solar System and allows for the high-precision dating of meteorites.<sup>[3][4]</sup> On Earth,  $^{53}\text{Mn}$  is produced in situ in rocks exposed to cosmic rays, enabling the quantification of landform exposure ages and erosion rates over millions of years.<sup>[5][6]</sup>

## Physical and Nuclear Properties

The utility of  $^{53}\text{Mn}$  as a chronometer is rooted in its specific nuclear characteristics. It decays exclusively via electron capture to the stable  $^{53}\text{Cr}$ . The most critical property for dating

applications is its half-life, which has been determined to be approximately 3.7 million years.

Table 1: Nuclear Properties of **Manganese-53**

Property	Value	Units
Half-life ( $T_{1/2}$ )	$3.7 \pm 0.4$ [7]	Million years (Ma)
	$3.74 \pm 0.04$ [8]	Million years (Ma)
Decay Mode	Electron Capture ( $\epsilon$ )[1][9]	-
Decay Product	Chromium-53 ( $^{53}\text{Cr}$ )[1][2][3]	-
Parent Nuclide	Iron-53 ( $^{53}\text{Fe}$ )[8]	-
Primary Production Target	Iron (Fe)[2][5][6]	-
Specific Activity	$\sim 6.8 \times 10^7$	Bq/g[8]
Nuclear Spin	7/2-[8]	-

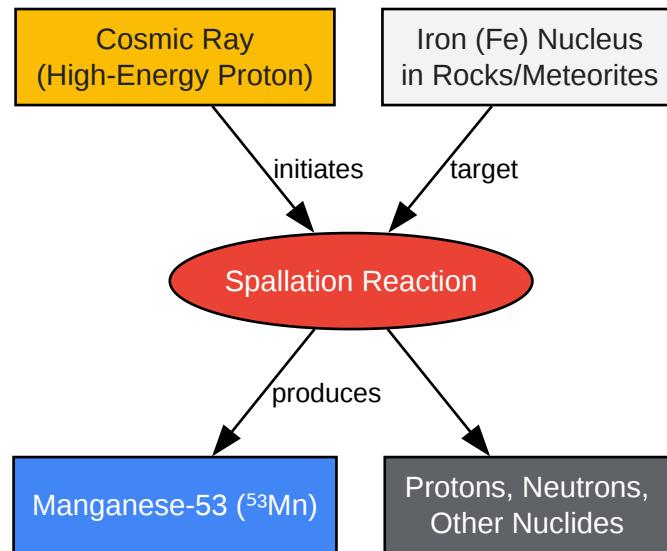
## Production and Decay of Manganese-53

### Production Mechanisms

**Manganese-53** originates from two primary sources: stellar nucleosynthesis and cosmic-ray spallation.

- Stellar Nucleosynthesis:  $^{53}\text{Mn}$  is part of the iron-group elements thought to be synthesized in large stars just before a supernova event.[1][2][3] The presence of its decay product,  $^{53}\text{Cr}$ , in meteorites provides evidence for these processes in the early Solar System.[3]
- Cosmogenic Production: High-energy cosmic rays, primarily protons, interact with the nuclei of elements in extraterrestrial matter (meteoroids, cosmic dust) and on Earth's surface.[10] The most significant terrestrial production pathway is the spallation of iron, where cosmic rays knock protons and neutrons out of iron nuclei to form  $^{53}\text{Mn}$ .[6]

### Cosmogenic Production of Manganese-53

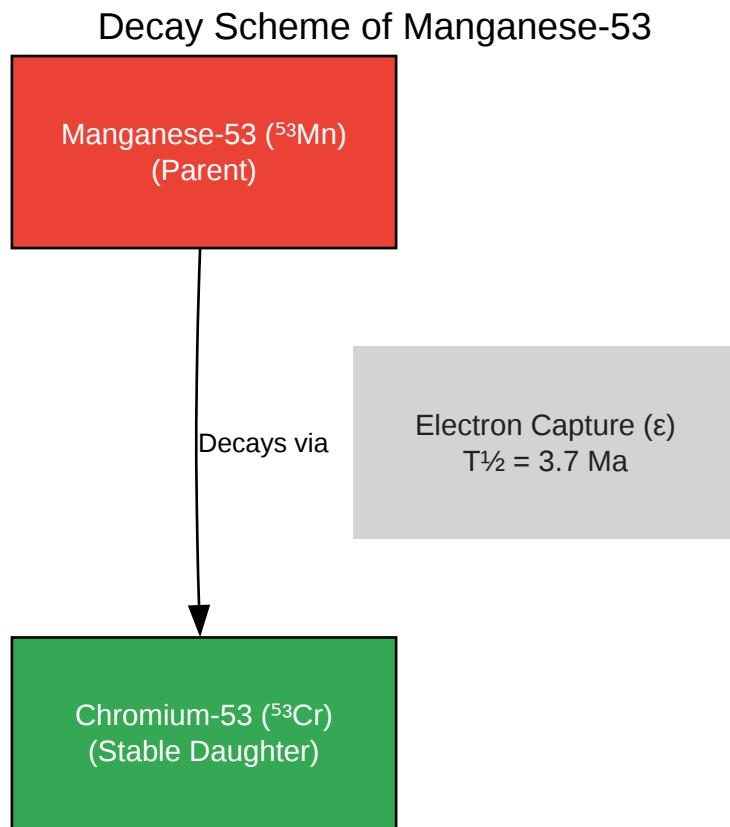


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Caption: Cosmogenic production of <sup>53</sup>Mn via cosmic ray spallation of iron.

## Decay Pathway

**Manganese-53** decays to stable Chromium-53 with a half-life of 3.7 million years through the process of electron capture.<sup>[1][3]</sup> In this process, an inner atomic electron is captured by a proton in the nucleus, converting it into a neutron and emitting a neutrino. The resulting excess of <sup>53</sup>Cr relative to other chromium isotopes in a sample can be measured and used for dating.



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Caption: The decay of **Manganese-53** to Chromium-53 via electron capture.

## The <sup>53</sup>Mn-<sup>53</sup>Cr Dating System and its Implications

The <sup>53</sup>Mn-<sup>53</sup>Cr chronometer is a powerful tool for dating events within the first few million years of the Solar System's history.[4] By measuring the ratios of <sup>53</sup>Cr/<sup>52</sup>Cr and <sup>55</sup>Mn/<sup>52</sup>Cr in different minerals within a meteorite, scientists can construct an isochron. The slope of this isochron corresponds to the initial <sup>53</sup>Mn/<sup>55</sup>Mn ratio at the time the meteorite's minerals crystallized. This information helps establish a precise timeline for the differentiation of planetesimals and other early solar system events.[2][3]

In terrestrial applications, the accumulation of cosmogenic <sup>53</sup>Mn on the Earth's surface is used to determine exposure ages.[6] The concentration of <sup>53</sup>Mn in a rock surface is a function of the exposure time to cosmic rays and the erosion rate. By measuring <sup>53</sup>Mn, often in conjunction with other cosmogenic nuclides like <sup>3</sup>He and <sup>21</sup>Ne, researchers can model the history of landforms over timescales exceeding 10 million years.[5][6]

Table 2: Comparison of Key Long-Lived Cosmogenic Radionuclides

Nuclide	Half-life (Ma)	Primary Target Elements	Common Applications
<sup>53</sup> Mn	3.7[1][3]	Fe[5]	Early Solar System dating, surface exposure dating, erosion rates[3][6][11]
<sup>10</sup> Be	1.51	O, Si	Surface exposure dating, erosion rates, burial dating
<sup>26</sup> Al	0.705	Si, Al	Early Solar System dating, surface exposure dating, burial dating[10]

## Experimental Protocols

The measurement of <sup>53</sup>Mn is analytically challenging due to its low abundance and the presence of the stable isobar <sup>53</sup>Cr, which interferes with mass spectrometry.[12][13] Accelerator Mass Spectrometry (AMS) is the definitive technique for these measurements.[7][13]

## Sample Preparation and Chemical Separation

The primary goal of the chemical preparation is to isolate manganese and meticulously remove chromium.

- Sample Digestion: Rock or meteorite samples are crushed and powdered. The material is then completely dissolved using a mixture of strong acids (e.g., hydrofluoric, nitric, and perchloric acids).
- Chromium Removal via Anion Exchange Chromatography: This is a critical step to eliminate the <sup>53</sup>Cr isobaric interference.[7]
  - The dissolved sample is loaded onto an anion-exchange resin column (e.g., AG-1-X8).

- Chromium and manganese are eluted sequentially using different molarities of hydrochloric acid (HCl). For instance, Cr can be eluted with 10 M HCl, while Mn is subsequently eluted with 7 M HCl.[7]
- This process is typically repeated multiple times (e.g., three times) to ensure sufficient removal of chromium.[7]
- Manganese Precipitation: After separation, the purified manganese is precipitated from the solution. This is often done by adding NaOH to form  $\text{MnO(OH)}_2$ .[7]
- Conversion to Target Material: The precipitate is washed, dried, and converted into a chemical form suitable for the AMS ion source, such as  $\text{MnF}_2$  or  $\text{MnO}_2$ .[7]

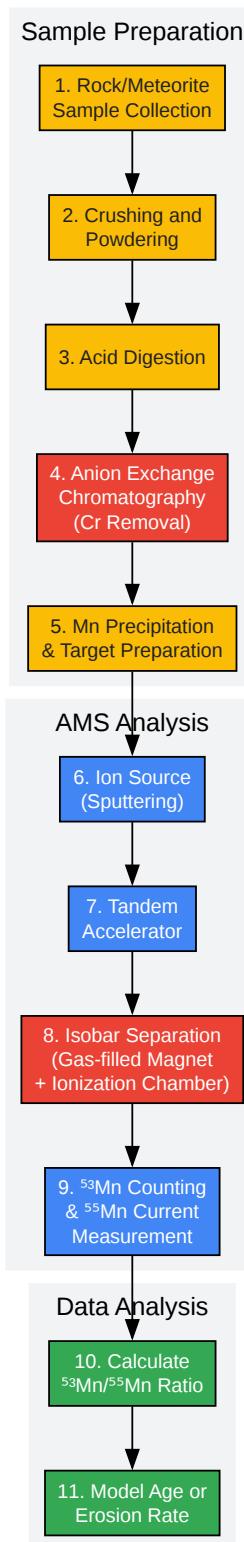
## Accelerator Mass Spectrometry (AMS) Measurement

AMS achieves ultra-high sensitivity by accelerating ions to high energies and using multiple stages of mass analysis.

- Ionization: The prepared manganese sample is placed in a cesium sputter ion source to generate a beam of negative ions.
- Acceleration: The ions are accelerated to mega-electron-volt (MeV) energies in a tandem accelerator.
- Isobar Separation: This is the most crucial step for  ${}^{53}\text{Mn}$  analysis.
  - After acceleration, the ions pass through a stripper (a thin foil or gas) that removes several electrons, destroying molecular isobars.
  - To separate the atomic isobars  ${}^{53}\text{Mn}$  and  ${}^{53}\text{Cr}$ , a gas-filled magnet is employed.[13] Ions passing through the gas experience energy loss and charge-state changes that depend on their atomic number (Z). This causes their trajectories in the magnetic field to differ, allowing for spatial separation.
  - Further separation is achieved in a multi-anode ionization chamber, which measures the differential energy loss of the ions, another Z-dependent property.[5]

- Detection: The separated  $^{53}\text{Mn}$  ions are counted in a detector, while the stable isotope currents (e.g.,  $^{55}\text{Mn}$ ) are measured in a Faraday cup to determine the  $^{53}\text{Mn}/^{55}\text{Mn}$  ratio.

#### Experimental Workflow for $^{53}\text{Mn}$ AMS Dating



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Caption: A comprehensive workflow for  $^{53}\text{Mn}$  dating, from sample preparation to data analysis.

## Conclusion

**Manganese-53**, with its 3.7-million-year half-life, provides a unique window into both the earliest history of our Solar System and long-term geological processes on Earth. The development of sophisticated AMS techniques has overcome the significant analytical challenge of separating  $^{53}\text{Mn}$  from its stable isobar  $^{53}\text{Cr}$ , enabling high-precision measurements. The  $^{53}\text{Mn}$ - $^{53}\text{Cr}$  dating system remains a cornerstone of meteoritics and cosmochemistry, while its application as a cosmogenic nuclide continues to advance our understanding of landscape evolution. Future refinements in AMS technology and production rate calibrations will further enhance the precision and applicability of this important isotopic system.

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## References

- 1. Isotopes of manganese - Wikipedia [en.wikipedia.org]
- 2. Manganese - Wikipedia [en.wikipedia.org]
- 3. USGS -- Isotope Tracers -- Resources [wwwrcamnl.wr.usgs.gov]
- 4. psi.edu [psi.edu]
- 5. Ideo.columbia.edu [ideo.columbia.edu]
- 6. Manganese | Mn (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. files.core.ac.uk [files.core.ac.uk]
- 8. Manganese-53 - isotopic data and properties [chemlin.org]
- 9. Isotopes\_of\_manganese [chemeurope.com]
- 10. Meteorite - Ages, Components | Britannica [britannica.com]

- 11. [researchportalplus.anu.edu.au](https://researchportalplus.anu.edu.au) [researchportalplus.anu.edu.au]
- 12. Manganese-53: Development of the AMS technique for exposure-age dating applications [openresearch-repository.anu.edu.au]
- 13. Manganese-53: Development of the AMS technique for exposure-age dating applications [inis.iaea.org]
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